

# Application Note: LC-MS/MS Analysis of 19,20-Epoxychochalasin C

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## Compound of Interest

Compound Name: 19,20-Epoxychochalasin C

CAS No.: 22144-76-9

Cat. No.: B054765

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## Introduction

**19,20-Epoxychochalasin C** is a fungal metabolite that has demonstrated a range of biological activities, including cytotoxic effects against various cancer cell lines.<sup>[1][2]</sup> Accurate and sensitive quantification of this compound and its metabolites in biological matrices is crucial for pharmacokinetic studies, metabolism research, and understanding its mechanism of action. This application note provides a detailed protocol for the analysis of **19,20-Epoxychochalasin C** using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

## Quantitative Data Summary

The following table summarizes the cytotoxic activity of **19,20-Epoxychochalasin C** and its primary metabolite in different cancer cell lines.

Compound	Cell Line	IC50 Value	Reference
19,20-Epoxychochalasin C	HT-29 (Colon Cancer)	650 nM	[1][3]
19,20-Epoxychochalasin C	SK-MEL (Melanoma)	8.02 $\mu$ M	[2]
Oxidized Metabolite of 19,20-Epoxychochalasin C	HT-29 (Colon Cancer)	>10 $\mu$ M	[1][3]

## Experimental Protocols

### Protocol 1: Sample Preparation from Cell Culture

This protocol outlines the extraction of **19,20-Epoxychochalasin C** and its metabolites from cell cultures for LC-MS/MS analysis.

#### Materials:

- Cell lysis buffer
- Ethyl acetate or a mixture of methanol and acetonitrile
- Nitrogen gas supply
- Methanol:water (50:50, v/v)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge

#### Procedure:

- Following treatment with **19,20-Epoxychochalasin C**, harvest the cells.

- Centrifuge the cell suspension to obtain a cell pellet.
- Lyse the cells using a suitable lysis buffer.
- Extract the metabolites by adding an organic solvent such as ethyl acetate or a methanol/acetonitrile mixture and vortexing thoroughly.[4]
- Centrifuge the mixture to achieve phase separation.
- Carefully transfer the upper organic layer, which contains the cytochalasins, to a new tube.[4]
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen gas.[4]
- Reconstitute the dried extract in a small volume of 50:50 methanol:water for LC-MS/MS analysis.[4]

#### Protocol 2: LC-MS/MS Analysis

The following are typical parameters for the LC-MS/MS analysis of **19,20-Epoxy**cytochalasin C. Optimization may be required for specific instruments.

#### Liquid Chromatography (LC) Parameters:

Parameter	Recommended Conditions
Column	C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 $\mu$ m)[4]
Mobile Phase A	Water with 0.1% formic acid[4]
Mobile Phase B	Acetonitrile or Methanol with 0.1% formic acid[4]
Gradient	Start at 10-20% B, ramp to 95-100% B over 15-20 minutes, hold for 5 minutes, then return to initial conditions for re-equilibration.[4]
Flow Rate	0.2-0.4 mL/min[4]
Column Temperature	30-40 °C[4]

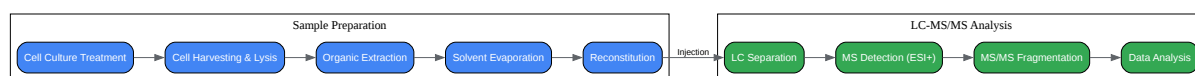
## Mass Spectrometry (MS) Parameters (Positive ESI Mode):

Parameter	Recommended Conditions
Scan Range	m/z 100-1000[4]
Capillary Voltage	3.0-4.5 kV[3][4]
Gas Temperature	300-350 °C[4][5]
Drying Gas Flow	8-12 L/min[4][5]
Nebulizer Pressure	30-50 psi[3][4]
Skimmer Voltage	65 V[3][5]
Fragmentor Voltage	175 V[3][5]

## MS/MS Parameters:

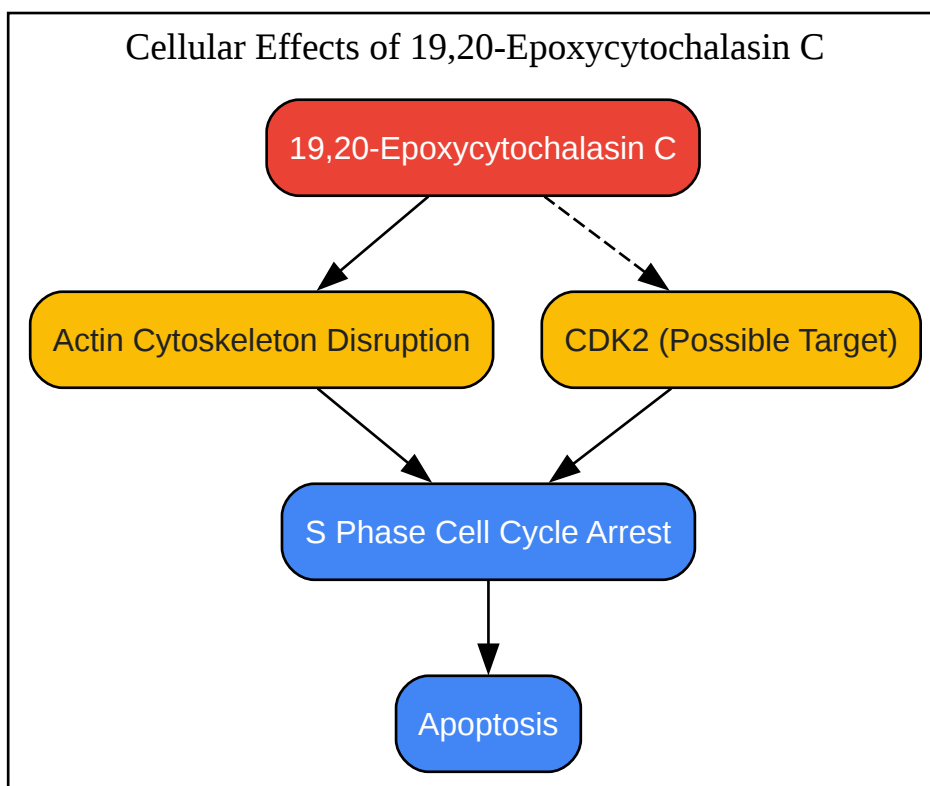
Compound	Precursor Ion (m/z)	Characteristic Fragment Ions (m/z)
19,20-Epoxychocthalasin C	524.25 [M+H] <sup>+</sup> [3][4]	91.0 [C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> , 120.08 [C <sub>8</sub> H <sub>10</sub> N] <sup>+</sup> [3][4]
Oxidized Metabolite	522.25 [M+H] <sup>+</sup> [3][4]	91.0, 120.08[3]

## Visualizations



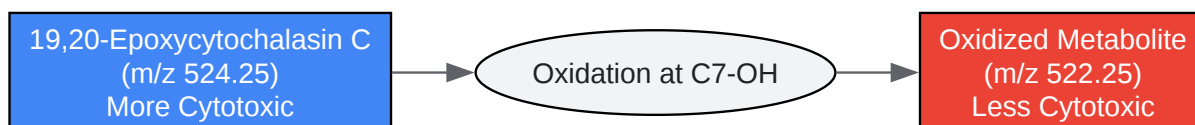
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Caption: Experimental workflow for LC-MS/MS analysis.



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Caption: Proposed signaling pathway of **19,20-Epoxychochalasin C**.



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Caption: Metabolic pathway of **19,20-Epoxychochalasin C**.

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## References

- [1. Tandem MS-Based Metabolite Profiling of 19,20-Epoxychochalsin C Reveals the Importance of a Hydroxy Group at the C7 Position for Biological Activity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. 19,20-Epoxychochalsin C | CAS#:189351-79-9 | Chemsrvc \[chemsrc.com\]](#)
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